

Application Notes and Protocols for the RR6 Prognostic Model in Prospective Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

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These application notes provide a comprehensive guide for the prospective use of the **RR6** prognostic model, a clinical tool for predicting survival in myelofibrosis (MF) patients treated with ruxolitinib. The **RR6** model is designed to identify patients with a poor prognosis after six months of therapy, allowing for timely consideration of alternative treatments.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Application Notes

The "Response to Ruxolitinib after 6 months" (**RR6**) model is a valuable tool for stratifying patients based on their early response to ruxolitinib, a Janus kinase (JAK) 1 and 2 inhibitor.[\[1\]](#)[\[3\]](#) This model was developed and validated using real-world data from cohorts of MF patients undergoing ruxolitinib treatment.[\[1\]](#)[\[2\]](#) Its primary application is to identify individuals who are unlikely to derive long-term benefit from ruxolitinib, thus enabling clinicians and researchers to consider second-line therapies or enrollment in clinical trials for novel agents.[\[2\]](#)[\[5\]](#)

The **RR6** model is a clinical prognostic tool and does not involve molecular profiling.[\[1\]](#) It is based on three key clinical variables assessed at baseline and during the first six months of

ruxolitinib treatment: ruxolitinib dosage, spleen size reduction, and red blood cell transfusion requirements.[3][4]

Recent studies have also explored the integration of molecular data with the **RR6** model, suggesting that the presence of certain mutations (e.g., ASXL1, SRSF2, RAS pathway mutations) can provide additional prognostic information.[6][7] This suggests a potential for a combined clinical and molecular risk stratification approach in future prospective studies.

Experimental Protocols

The following protocols detail the methodology for applying the **RR6** prognostic model in a prospective study setting.

Protocol 1: Patient Enrollment and Data Collection

1. Patient Population:

- Enroll patients with a confirmed diagnosis of primary or secondary myelofibrosis (post-polycythemia vera or post-essential thrombocythemia) who are candidates for or have initiated treatment with ruxolitinib.[3][8]

2. Inclusion Criteria (General):

- Diagnosis of myelofibrosis according to the latest World Health Organization (WHO) criteria.[8]
- Treatment with ruxolitinib for at least 6 months.[8]
- Availability of complete clinical data for the first 6 months of treatment.

3. Data Collection Schedule:

- Baseline (Pre-Ruxolitinib):
 - Complete blood count (CBC) with differential.
 - Spleen size measurement by palpation (in centimeters below the left costal margin).[2]

- Red blood cell (RBC) transfusion history.
- Ruxolitinib starting dose.[5]
- Month 3:
 - Ruxolitinib dose.[5]
 - Spleen size measurement by palpation.[5]
 - RBC transfusion requirement in the preceding 3 months.[5]
- Month 6:
 - Ruxolitinib dose.[5]
 - Spleen size measurement by palpation.[5]
 - RBC transfusion requirement in the preceding 3 months.[5]

Protocol 2: Application of the RR6 Scoring System

The **RR6** model assigns points based on four risk factors identified from the collected clinical data.[3]

1. Risk Factor Assessment:

- Ruxolitinib Dose: Assign 1 point if the ruxolitinib dose is less than 20 mg twice daily (BID) at baseline, 3 months, and 6 months.[4][5]
- Spleen Length Reduction: Assign 1.5 points if the palpable spleen length reduction from baseline is $\leq 30\%$ at both 3 and 6 months.[5]
- Transfusion Need (Intermittent): Assign 1 point if RBC transfusions were required at either the 3-month or 6-month time point.[5]
- Transfusion Need (Continuous): Assign 1.5 points if RBC transfusions were required at baseline, 3 months, and 6 months.[5]

2. Risk Stratification:

- Sum the points for each patient to determine their **RR6** score.
- Stratify patients into three risk categories based on their total score:
 - Low Risk: <2 points[9]
 - Intermediate Risk: 2 to 4 points[9]
 - High Risk: >4 points[9]

An online calculator for the **RR6** score is also available for educational use.[8][10]

Data Presentation

The following tables summarize quantitative data from key studies on the **RR6** prognostic model.

Table 1: RR6 Model
Risk Stratification
and Overall Survival
(OS)

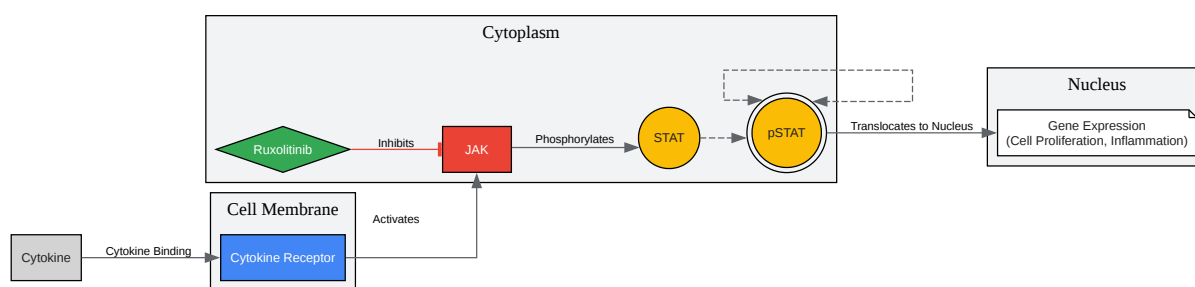
Study	Risk Category	Patient Proportion (%)	Median OS (months)
Maffioli et al. (Development Cohort) [4] [11]	Low	19.1	Not Reached
Intermediate	45.2	61 (95% CI: 43-80)	
High	35.6	33 (95% CI: 21-50)	
Scalzulli et al. (Validation Cohort) [2]	Low	7.1	Not Reached
Intermediate	70.8	80	
High	27.1	50	
Unnamed Study (Validation Cohort) [9]	Low	N/A	Not Reached
Intermediate	N/A	52 (95% CI: 39-106)	
High	N/A	33 (95% CI: 8.5-59)	
Unnamed Study (Validation Cohort) [12]	Low	16	Not Reached
Intermediate	48	66 (95% CI: 34-135)	
High	36	22 (95% CI: 21-35)	

Table 2: Hazard Ratios (HR) for Risk Factors in the RR6 Model

Risk Factor	Hazard Ratio (95% CI)	p-value
Ruxolitinib dose <20 mg BID at all time points	1.79 (1.07-3.00)	0.03[4][5]
Palpable spleen length reduction $\leq$ 30% at 3 and 6 months	2.26 (1.40-3.65)	0.0009[4][5]
RBC transfusion need at 3 and/or 6 months	1.66 (0.95-2.88)	0.07[4][5]
RBC transfusion need at all time points	2.32 (1.19-4.54)	0.02[4][5]

Visualizations

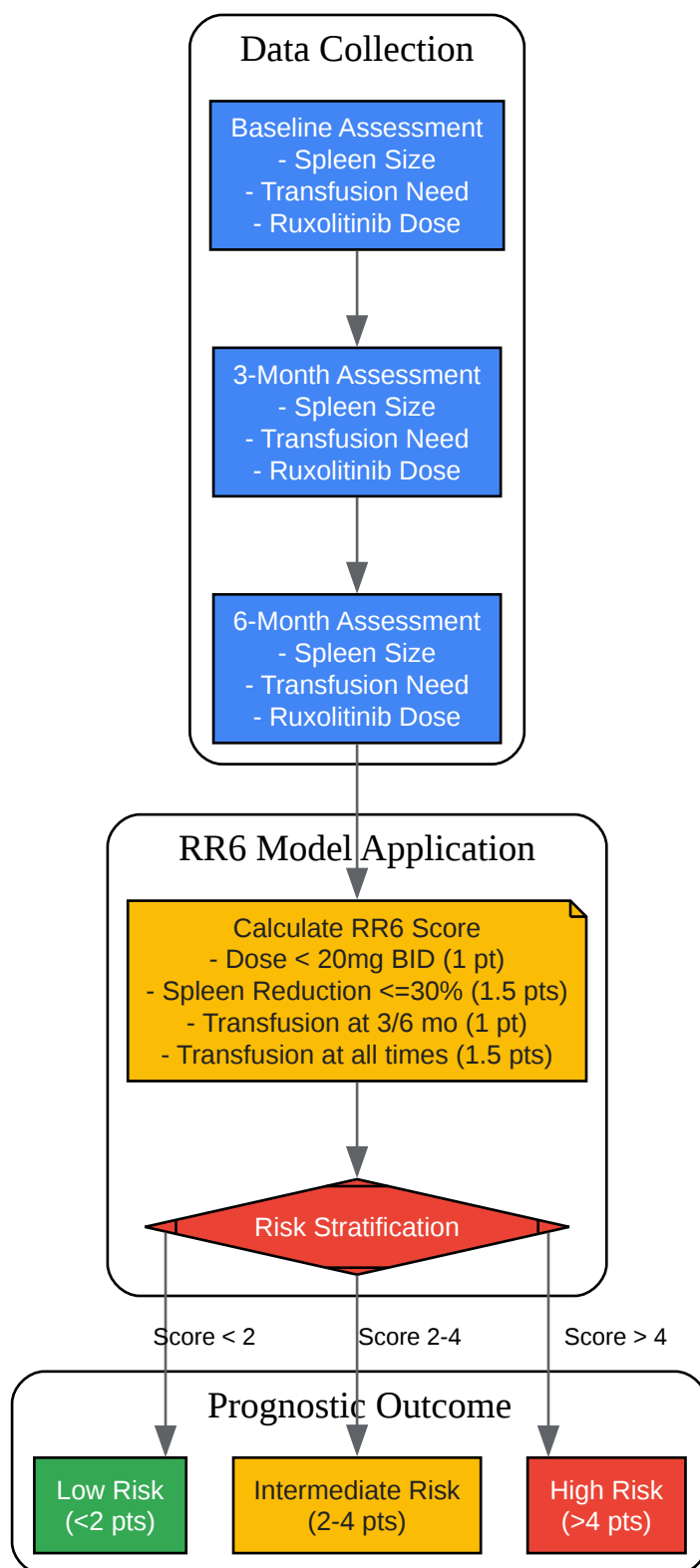
Signaling Pathway



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Caption: The JAK-STAT signaling pathway and the inhibitory action of ruxolitinib.

Experimental Workflow



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Caption: Workflow for applying the **RR6** prognostic model in a clinical setting.

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- To cite this document: BenchChem. [Application Notes and Protocols for the RR6 Prognostic Model in Prospective Studies]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10800188/docs#application-notes-and-protocols-for-the-rr6-prognostic-model-in-prospective-studies\]](https://www.benchchem.com/product/b10800188/docs#application-notes-and-protocols-for-the-rr6-prognostic-model-in-prospective-studies)

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